

An In-depth Technical Guide to the Chemical Structure of Olanzapine-Lactam

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Compound of Interest

Compound Name: Olanzapine-lactam

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analytical characterization of **olanzapine-lactam**. **Olanzapine-lactam**, a significant degradation product of the atypical antipsychotic drug olanzapine, is of considerable interest in pharmaceutical research and development for impurity profiling and stability studies.

Chemical Identity and Physicochemical Properties

Olanzapine-lactam, systematically named (3Z)-1,3-Dihydro-4-(4-methyl-1-piperazinyl)-3-(2-oxopropylidene)-2H-1,5-benzodiazepin-2-one, is a key impurity and degradation product of olanzapine.^{[1][2]} Its formation is primarily attributed to the oxidative degradation of the thiophene ring in the olanzapine molecule.^{[1][2]}

Table 1: Chemical Identifiers of **Olanzapine-Lactam**

Identifier	Value
IUPAC Name	(3Z)-1,3-Dihydro-4-(4-methyl-1-piperazinyl)-3-(2-oxopropylidene)-2H-1,5-benzodiazepin-2-one
Synonyms	(Z)-Olanzapine Ketolactam, Olanzapine Impurity C
CAS Number	1017241-34-7
Molecular Formula	C ₁₇ H ₂₀ N ₄ O ₂
Molecular Weight	312.37 g/mol

Table 2: Physicochemical Data of **Olanzapine-Lactam**

Property	Value
Melting Point	188-191 °C (predicted)
Boiling Point	446.4 ± 55.0 °C at 760 mmHg (predicted)
pKa	10.45 ± 0.40 (predicted)
Solubility	Slightly soluble in DMSO and Methanol.

Synthesis of Olanzapine-Lactam

Olanzapine-lactam can be synthesized from olanzapine through an oxidative process. A common laboratory-scale synthesis involves the reaction of olanzapine with an oxidizing agent that mimics singlet oxygen.

This protocol is based on a patented method for the synthesis of olanzapine-related substances.

Materials:

- Olanzapine

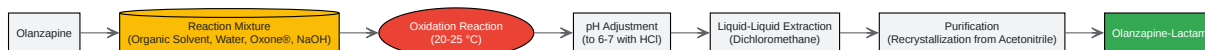
- Organic solvent (e.g., Methanol, Ethanol, Dichloromethane, Chloroform, N,N-Dimethylformamide, or N-Methylpyrrolidone)
- Water
- Oxone® (Potassium peroxymonosulfate)
- Sodium hydroxide
- Hydrochloric acid (2M)
- Acetonitrile (for recrystallization)
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate

Procedure:

- In a reaction flask, dissolve olanzapine in a mixture of an organic solvent and water. A typical ratio is 5-10 mL of organic solvent and 10-15 mL of water per gram of olanzapine.
- To the stirred solution, add Oxone® and sodium hydroxide. The molar ratio of olanzapine:Oxone®:sodium hydroxide is typically 1:1-2:2-4.
- Maintain the reaction temperature between 10-80 °C (optimally 20-25 °C) and continue stirring until thin-layer chromatography (TLC) indicates the disappearance of the olanzapine starting material.
- Once the reaction is complete, adjust the pH of the mixture to 6-7 using 2M hydrochloric acid.
- Extract the product into dichloromethane.
- Wash the organic layer sequentially with water and saturated brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude product.

- Recrystallize the crude **olanzapine-lactam** from acetonitrile to yield the purified product.

Logical Flow of Synthesis:



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*Synthesis workflow for **olanzapine-lactam**.*

Analytical Characterization

The structural elucidation of **olanzapine-lactam** is accomplished through a combination of spectroscopic techniques.

Table 3: ^{13}C NMR Spectral Data of **Olanzapine-Lactam** in DMSO-d_6

Chemical Shift (δ , ppm)	Assignment
191.60	C=O (ketone)
155.49	C=O (lactam)
153.85	C=N
139.91	Aromatic C
137.88	Aromatic C
124.76	Aromatic CH
123.38	Aromatic CH
121.35	Aromatic CH
118.48	Aromatic CH
109.05	=C (exocyclic)
53.57	Piperazine CH ₂
47.61	Piperazine CH ₂
45.98	N-CH ₃

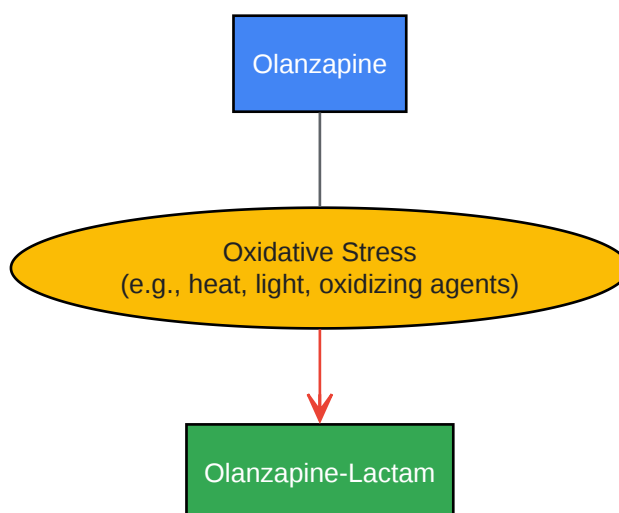
Note: Detailed ¹H NMR data is not available in the provided search results.

Detailed IR spectral data with peak assignments for **olanzapine-lactam** is not available in the provided search results. General characteristic peaks would include C=O stretching for the lactam and ketone groups, C=N stretching, and aromatic C-H and C=C stretching.

Detailed mass spectrometry fragmentation data for **olanzapine-lactam** is not available in the provided search results. The molecular ion peak would be expected at m/z 312.37.

Olanzapine Degradation Pathway

Olanzapine-lactam is a product of the oxidative degradation of olanzapine. This process involves the opening of the thiophene ring.



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*Formation of **olanzapine-lactam** from olanzapine.*

This technical guide serves as a foundational resource for professionals engaged in the development and analysis of olanzapine and its related compounds. The provided data and protocols are essential for the accurate identification, synthesis, and quantification of **olanzapine-lactam**, ensuring the quality and stability of olanzapine formulations.

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References

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